

Application Notes and Protocols for Etimicin Sulfate in Veterinary Medicine Research

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Compound of Interest

Compound Name: *Etimicin sulfate*

Cat. No.: *B560677*

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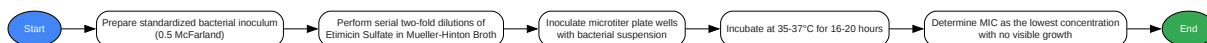
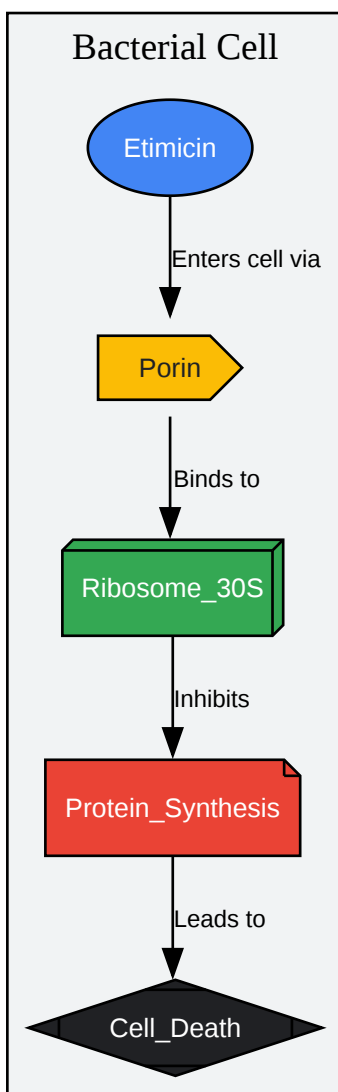
For Researchers, Scientists, and Drug Development Professionals

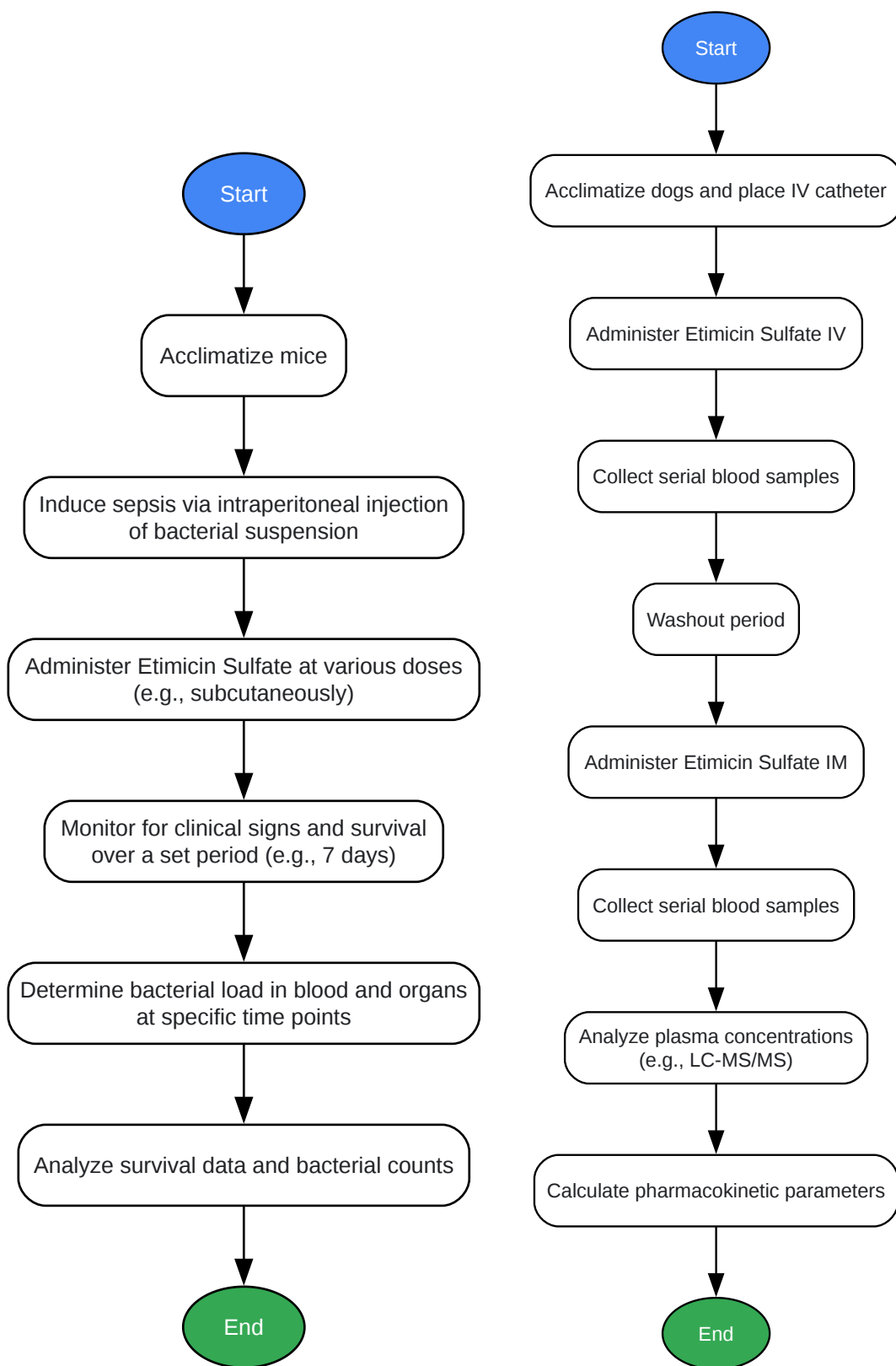
Introduction

Etimicin sulfate is a fourth-generation semisynthetic aminoglycoside antibiotic with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria.[1] Its mechanism of action, similar to other aminoglycosides, involves the inhibition of bacterial protein synthesis by binding to the 30S ribosomal subunit, leading to a bactericidal effect.[2][3][4][5] Notably, etimicin has shown efficacy against strains resistant to other aminoglycosides, such as gentamicin and amikacin, and has demonstrated a favorable safety profile with potentially lower nephrotoxicity and ototoxicity. While clinical data in human medicine is available, its application in veterinary medicine is an area of growing interest. These application notes provide a summary of available data and protocols to guide researchers in the veterinary applications of **etimicin sulfate**.

Mechanism of Action

Etimicin sulfate exerts its bactericidal effects by irreversibly binding to the 16S rRNA of the 30S ribosomal subunit in bacteria. This binding interferes with the initiation of protein synthesis and causes misreading of the mRNA, leading to the production of non-functional or toxic proteins. This disruption of protein synthesis ultimately results in bacterial cell death. The bactericidal activity of aminoglycosides like etimicin is concentration-dependent.





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